

# Tosedostat Application Notes & Protocols

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Tosedostat

CAS No.: 238750-77-1

Cat. No.: S548190

[Get Quote](#)

## Stock Solution Preparation and Storage

For *in vitro* applications, **Tosedostat** is typically dissolved in DMSO. The table below summarizes key data for stock solution preparation.

**Table 1: Tosedostat Stock Solution Preparation Guide [1] [2] [3]**

Parameter	Specification	Notes
Molecular Weight	406.47 g/mol [1] [2] [3]	-
Recommended Solvent	Anhydrous DMSO [1] [2]	Use fresh, moisture-free DMSO.
Solubility in DMSO	~56-81 mg/mL (137.77-199.27 mM) [1] [3]	Hygroscopic DMSO can reduce solubility [1].
Solubility in Ethanol	~5-81 mg/mL [1] [4] [2]	Varies by supplier and batch.
Stock Solution Concentration	10-100 mM in DMSO [2]	A common working concentration is 10 mM.
Aliquot Storage	-20°C for 1 year; -80°C for 2 years [2]	-

| **Critical Storage Notes** | 1. **Protect from light** [4] [2]. 2. **Desiccate** (air-sensitive, susceptible to oxidation) [4]. | Store in amber vials or sealed containers. |

#### Detailed Protocol:

- **Preparation:** Allow the **Tosedostat** powder and anhydrous DMSO to equilibrate to room temperature briefly to minimize moisture absorption.
- **Weighing:** Accurately weigh the required mass of **Tosedostat**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder to achieve the desired stock concentration (e.g., 10 mM or 100 mM). Gently vortex or sonicate the mixture to ensure complete dissolution.
- **Aliquoting:** Immediately after dissolution, aliquot the stock solution into small, single-use volumes into sterile, light-protected microcentrifuge tubes (e.g., amber tubes).
- **Storage:** Seal the aliquots and store them at **-20°C for up to one year or at -80°C for up to two years** [2]. Avoid repeated freeze-thaw cycles.

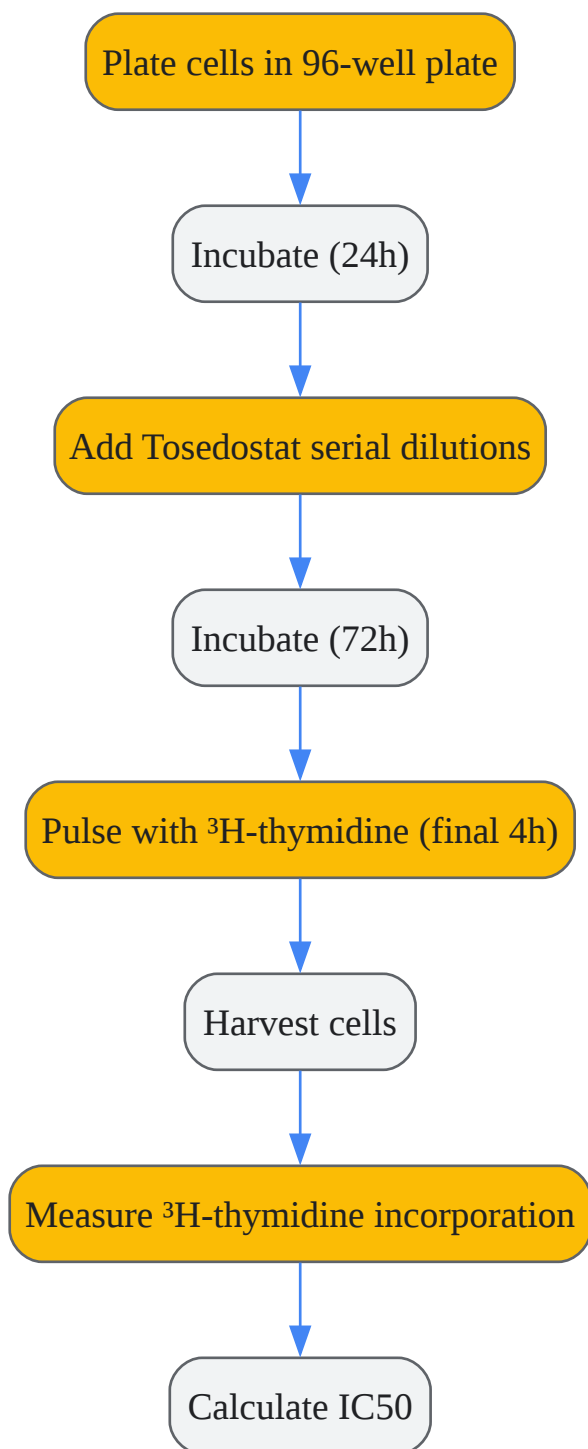
## In Vitro Cellular Assay Protocols

**Tosedostat** exhibits potent anti-proliferative effects on various cancer cell lines. The methodology below is adapted from published kinase assay protocols [1] [3].

**Table 2: Example Anti-proliferative Activity in Cell Lines [1]**

Cell Line	Cancer Type	IC50 (nM)
U-937	Histiocytic Lymphoma	10
HL-60	Acute Myeloid Leukemia	30
KG-1	Acute Myeloid Leukemia	15
GDM-1	Blastic Plasmacytoid Dendritic Cell Neoplasm	15

#### Experimental Workflow for Cell Proliferation Assay:



[Click to download full resolution via product page](#)

#### Detailed Protocol [1] [3]:

- **Cell Lines:** U-937, HL-60, KG-1, GDM-1.
- **Compound Treatment:** Prepare serial dilutions of **Tosedostat** from the DMSO stock in culture medium. The final concentration of DMSO in the assay should be kept constant and below 0.1% (v/v).

Treat cells with these dilutions.

- **Incubation:** Expose cells to **Tosedostat** for 72 hours.
- **Proliferation Measurement:** During the final 4 hours of incubation, pulse the cells with 0.4  $\mu\text{Ci}/\text{well}$  of [ $^3\text{H}$ ]thymidine.
- **Analysis:** Harvest cells onto glass fiber filters using a cell harvester. Quantify the amount of [ $^3\text{H}$ ]thymidine incorporated into cellular DNA using a scintillation counter. Inhibition of proliferation is calculated relative to vehicle-treated control cells.

## In Vivo Formulation and Dosing

For animal studies, **Tosedostat** is administered orally and requires specific formulations for proper dosing.

**Table 3: In Vivo Dosing and Formulation Guide [1] [2]**

Parameter	Specification
Animal Models	Female CBH/cbi rats, nude mice (e.g., MDA-MB-468 xenograft) [1].
Typical Dosage	~100 mg/kg [1].
Administration Route	Oral gavage (p.o.), dosed daily [1].
Example Formulation 1	5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH <sub>2</sub> O [2]. Validated to 4 mg/mL (9.84 mM).
Example Formulation 2	5% DMSO, 95% Corn Oil [1]. Validated to 4 mg/mL (9.84 mM).

### Detailed Protocol for In Vivo Formulation (Example: Clear Solution) [1] [2]:

- Prepare a concentrated stock of **Tosedostat** in DMSO (e.g., 80 mg/mL).
- For a 4 mg/mL working solution, add 50  $\mu\text{L}$  of the DMSO stock to 400  $\mu\text{L}$  of PEG300 and mix evenly.
- Add 50  $\mu\text{L}$  of Tween-80 to the mixture and mix until clear.
- Finally, add 500  $\mu\text{L}$  of double-distilled water (ddH<sub>2</sub>O) to achieve a final volume of 1 mL.
- The prepared suspension/solution should be used immediately for optimal results. Always refer to the specific study's requirements for formulation.

## Scientific Background and Mechanism

**Tosedostat** is an orally active aminopeptidase inhibitor. Its primary mechanism of action involves inhibition of several aminopeptidases, with IC50 values summarized below [1] [4]:

- **Leucine Aminopeptidase (LAP):** 100 nM
- **Puromycin-Sensitive Aminopeptidase (PuSA/NPEPPS):** 150 nM
- **Aminopeptidase N (APN/CD13):** 220 nM

Inside cells, **Tosedostat** is converted to its active acid metabolite (CHR-79888), which is responsible for the profound anti-proliferative effects observed. Inhibition of these enzymes disrupts amino acid metabolism and protein synthesis, leading to activation of amino acid deprivation response pathways, phosphorylation of eukaryotic initiation factor 2 $\alpha$  (eIF2 $\alpha$ ), and inhibition of mTOR signaling [1]. Recent research also highlights that inhibition of NPEPPS by **Tosedostat** can sensitize resistant cancer cells to cisplatin by regulating intracellular drug concentrations [5].

## Critical Handling Notes

- **Light Sensitivity:** **Tosedostat** is light-sensitive and must be protected from light during storage and handling [4] [2]. This is a common requirement for many injectable and investigational drugs to prevent photodegradation [6].
- **Moisture and Air Sensitivity:** The powder and solutions are sensitive to air and moisture, which can lead to oxidation and reduced solubility. Always use fresh, anhydrous solvents and store desiccated [4].
- **Solubility Variability:** Solubility can vary between batches and suppliers. Always refer to the Certificate of Analysis provided with your specific product.

## Additional Recommendations

- **Quality Control:** Confirm the purity of your batch (>98-99.9% is typical) before beginning experiments [1] [4].
- **Vehicle Controls:** Always include vehicle controls (e.g., 0.1% DMSO) in cellular assays to ensure that any observed effects are due to the compound and not the solvent.
- **Dose-Response:** Establish a full dose-response curve for your specific cell model, as sensitivity to **Tosedostat** varies significantly between cell lines [1].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Tosedostat (CHR2797) | Aminopeptidase inhibitor [selleckchem.com]
2. Tosedostat (CHR-2797) | Aminopeptidase Inhibitor [medchemexpress.com]
3. Tosedostat (CHR2797) Datasheet [selleckchem.com]
4. Tosedostat (CHR2797) (CAS 238750-77-1) [abcam.com]
5. NPEPPS Is a Druggable Driver of Platinum Resistance - PMC [pmc.ncbi.nlm.nih.gov]
6. Light-Sensitive Injectable Prescription Drugs - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tosedostat Application Notes & Protocols]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548190#tosedostat-stock-solution-storage>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)